

# BAY-876 glucose uptake assay method

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## Compound Focus: Bay-876

CAS No.: 1799753-84-6

Cat. No.: S520545

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## Introduction to BAY-876 and GLUT1

**BAY-876** is a potent, selective, and orally active inhibitor of Glucose Transporter 1 (GLUT1) with a reported  $IC_{50}$  of **2 nM** [1] [2]. It demonstrates high selectivity, being over 130-fold more selective for GLUT1 than for other isoforms like GLUT2, GLUT3, and GLUT4 [1] [2]. GLUT1 is frequently overexpressed in various cancers to fuel the heightened glycolytic metabolism known as the **Warburg effect** [3] [4]. Inhibiting GLUT1 with **BAY-876** has shown promising anti-tumor effects in models of ovarian, colorectal, head and neck squamous cell carcinoma (HNSCC), and lung cancers [3] [5] [4].

## Key Quantitative Data on BAY-876

The table below summarizes the primary biochemical and cellular data for **BAY-876**:

Parameter	Value / Description	Reference
$IC_{50}$ for GLUT1	2 nM	[1] [2]
Selectivity (GLUT1 vs. others)	>130-fold selective over GLUT2, GLUT3, GLUT4	[1] [2]
$IC_{50}$ for other GLUTs	GLUT2: 10.08 $\mu$ M; GLUT3: 1.67 $\mu$ M; GLUT4: 0.29 $\mu$ M	[1]

Parameter	Value / Description	Reference
In Vitro Anti-Proliferative Effect (Ovarian Cancer)	25-75 nM (dose-dependent decrease in SKOV-3, OVCAR-3 cell numbers)	[1] [4]
In Vivo Efficacy (Ovarian Cancer Xenograft)	1.5 - 4.5 mg/kg/day (oral, dose-dependent tumor growth inhibition)	[1] [2]
Solubility (DMSO)	~257.5 mg/mL (518.71 mM)	[2]

## Detailed Experimental Protocols

Here are detailed methodologies for key experiments using **BAY-876**, as cited in the literature.

### Glucose Uptake Assay

This protocol is adapted from studies on HNSCC cells [5].

- **Principle:** Direct measurement of glucose concentration remaining in the cell culture media over time.
- **Materials:**
  - **Cell Lines:** SCC47, RPMI2650 (or other cancer cells of interest).
  - **Reagents:** **BAY-876** (dissolved in DMSO), culture media (e.g., DMEM), glucose assay kit.
  - **Equipment:** Microplate reader.
- **Procedure:**
  - **Cell Seeding:** Seed cells in an appropriate multi-well plate and allow them to adhere overnight.
  - **Treatment:** Treat cells with a concentration range of **BAY-876** (e.g., 10 nM to 100  $\mu$ M) or a vehicle control (DMSO) for a set period (e.g., 24 hours) [5].
  - **Media Sampling:** Collect media from treated and control wells.
  - **Glucose Measurement:** Use a commercial glucose assay kit (e.g., based on glucose oxidase or hexokinase methods) to measure the glucose concentration in the media samples according to the manufacturer's instructions.
  - **Calculation:** Calculate glucose uptake as the difference between the initial glucose concentration in the media and the concentration after the treatment period. Normalize the results to the cell number or total protein content in each well.

## Real-Time Glucose Uptake Measurement with Biosensor

This method provides a direct, real-time measurement of intracellular glucose levels [5].

- **Principle:** Use of a FRET-based glucose biosensor (FLII12Pglu-700uδ6) expressed in live cells.
- **Materials:**
  - **Biosensor:** FLII12Pglu-700uδ6 plasmid.
  - **Equipment:** Live-cell fluorescence imaging system capable of detecting FRET.
- **Procedure:**
  - **Transfection:** Transfect cells with the FLII12Pglu-700uδ6 biosensor plasmid.
  - **Treatment & Imaging:** Treat cells with **BAY-876** and then add a high-glucose solution (e.g., 25 mM) to the media while simultaneously monitoring the FRET signal in real-time [5].
  - **Analysis:** A decrease in the FRET signal corresponds to an influx of glucose. **BAY-876** treatment will blunt this signal change, indicating inhibition of glucose uptake.

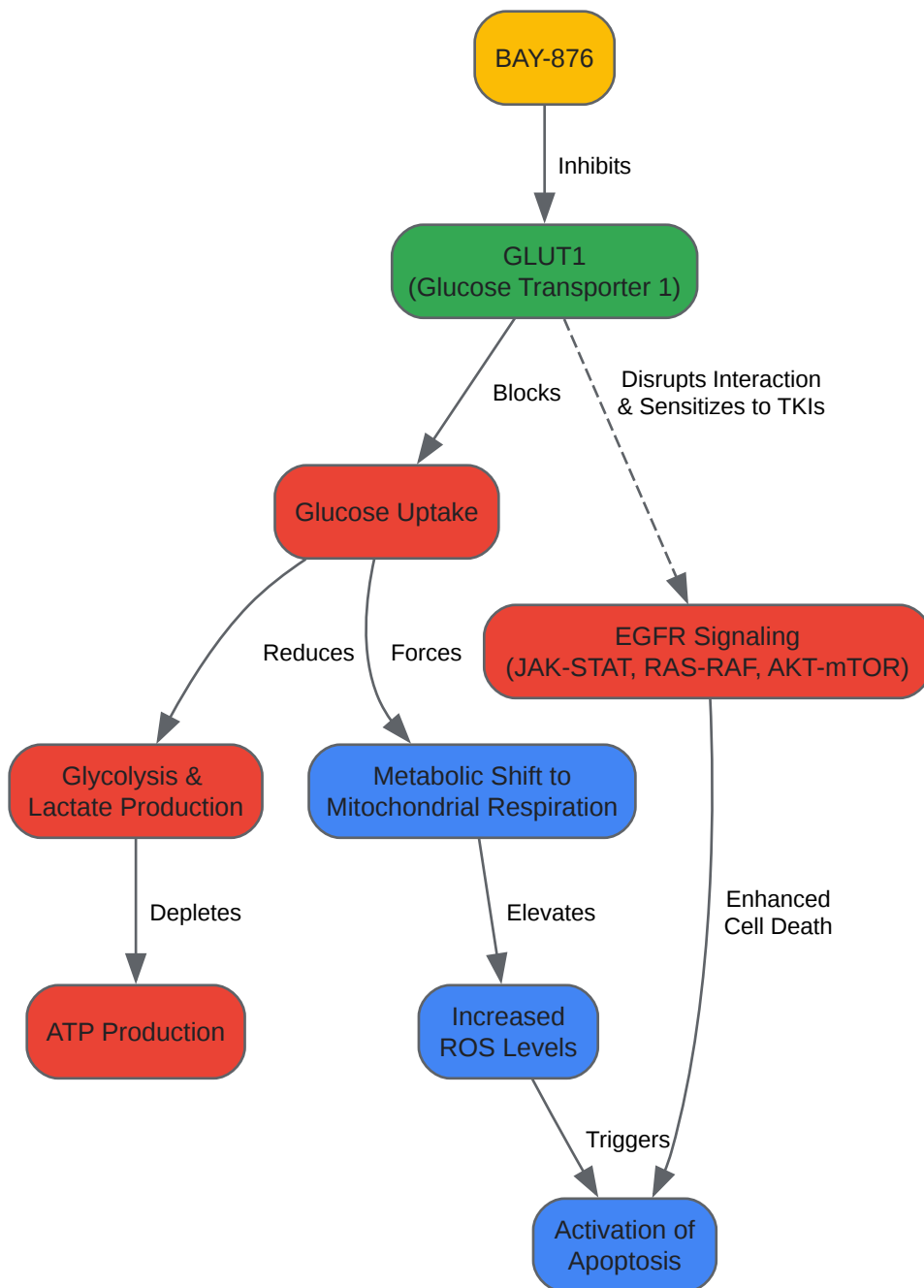
## Cell Viability and Proliferation Assay (MTS)

This method is widely used to assess the anti-proliferative effects of **BAY-876** [3].

- **Principle:** Metabolically active cells convert MTS tetrazolium compound into a colored formazan product.
- **Materials:** CellTiter 96 AQueous One Solution Cell Proliferation Assay (MTS) kit [3].
- **Procedure:**
  - **Cell Seeding:** Seed cells (e.g., 5,000 cells/well for HCT116, DLD1 lines) in a 96-well plate [3].
  - **Treatment:** After 24 hours, treat cells with a range of **BAY-876** concentrations.
  - **Incubation:** Incubate for a desired period (e.g., 24-72 hours).
  - **MTS Addition:** Add MTS reagent directly to the wells and incubate for 1-4 hours at 37°C.
  - **Absorbance Measurement:** Measure the absorbance at 490 nm using a microplate reader. Viability is expressed as a percentage relative to the DMSO-treated control group [3].

## Signaling Pathways and Mechanisms of Action

**BAY-876** primarily exerts its anti-tumor effects by inhibiting glucose transport, but it also influences broader signaling networks. The following diagram illustrates the key mechanistic pathways.



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Diagram 1: **BAY-876** induces cancer cell death through multiple pathways, including metabolic disruption and enhanced sensitivity to targeted therapies.

## Key Application Notes for Researchers

- **Proper Controls:** Always include a vehicle control (e.g., DMSO at the same concentration used for **BAY-876** solubilization) in every experiment. A positive control, such as a known glycolysis inhibitor, is also recommended.
- **Dosing Considerations:** **BAY-876** is highly potent. In vitro efficacy is often observed in the **nanomolar range** (e.g., 25-100 nM) [5] [1] [4]. For in vivo studies, oral doses of **1.5 to 4.5 mg/kg/day** have been effective in mouse xenograft models, though higher doses (4.5 mg/kg) may show toxicity [1] [2].
- **Combination Therapy:** **BAY-876** shows synergistic effects when combined with other agents. It enhances apoptosis when used with bitter taste receptor (T2R) agonists in HNSCC and sensitizes lung cancer cells to EGFR tyrosine kinase inhibitors like Osimertinib [5] [6].
- **Formulation for In Vivo Use:** For oral administration in animal studies, **BAY-876** can be suspended in a solution of **0.5% hydroxypropyl methyl cellulose (HPMC) and 0.1% Tween 80** [2]. A novel microcrystalline formulation for direct intratumoral injection has also been developed to achieve sustained, localized drug release with reduced systemic side effects [7].

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